

Initial Characterization of (R)-3-(2-Methoxyethoxy)pyrrolidine: A Technical Guide

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Compound of Interest

Compound Name: (R)-3-(2-Methoxyethoxy)pyrrolidine
CAS No.: 942618-26-0
Cat. No.: B1418763

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Executive Summary

(R)-3-(2-Methoxyethoxy)pyrrolidine (CAS: 942618-26-0 [Free Base], 1315591-34-4 [HCl Salt]) is a high-value chiral building block employed in the synthesis of kinase inhibitors and GPCR ligands. Its structural motif—a saturated nitrogen heterocycle bearing a polar ether side chain—serves two critical functions in drug design: it modulates physicochemical properties (increasing solubility and metabolic stability) and provides a specific vector for hydrogen bonding within protein active sites.

This guide provides a rigorous technical framework for the initial characterization of this compound. It moves beyond basic identity confirmation to establish a self-validating analytical control strategy, ensuring that the material meets the stringent quality attributes required for downstream GMP synthesis.

Part 1: Molecular Identity & Structural Analysis

The primary challenge in characterizing 3-substituted pyrrolidines is distinguishing the enantiomer from the racemate and confirming the regiochemistry of the ether linkage.

Nuclear Magnetic Resonance (NMR) Strategy[1][2]

Causality: The pyrrolidine ring protons are magnetically non-equivalent due to the chiral center at C3. A standard 1D ^1H NMR is insufficient for complete assignment without considering diastereotopic protons.

Protocol: ^1H NMR (400 MHz, DMSO- d_6 or CDCl_3)

- Sample Prep: Dissolve 10 mg of the HCl salt in 0.6 mL DMSO- d_6 . Add 1 drop of D_2O to exchange the ammonium protons if peak broadening obscures the C2/C5 protons.
- Key Diagnostic Signals:
 - Methoxy Group: A sharp singlet at ~3.30 ppm (3H).
 - Ether Linkage: Two multiplets at 3.40–3.60 ppm corresponding to the $-\text{O}-\text{CH}_2-\text{CH}_2-\text{O}-$ moiety.
 - Chiral Methine (H3): A quintet-like multiplet around 4.0–4.2 ppm.
 - Ring Protons (H2, H4, H5): These appear as complex multiplets due to geminal and vicinal coupling. The H2 protons (adjacent to N and the chiral center) will show distinct chemical shifts (diastereotopic).

Table 1: Expected NMR Data Summary (Free Base in CDCl_3)

Position	Type	Shift (ppm)	Multiplicity	Integration	Assignment Logic
-OCH ₃	Methyl	3.36	Singlet (s)	3H	Characteristic methoxy signal. [1]
Side Chain	Methylene	3.50 – 3.60	Multiplet (m)	4H	Ethylene glycol linker (-OCH ₂ CH ₂ O-). [1]
C3-H	Methine	4.05	Multiplet (m)	1H	Deshielded by oxygen; chiral center. [1]
C2-H _{a,b}	Methylene	2.80 – 3.10	Multiplet (m)	2H	Adjacent to N; diastereotopic splitting expected. [1]
C5-H _{a,b}	Methylene	2.70 – 2.90	Multiplet (m)	2H	Adjacent to N.
C4-H _{a,b}	Methylene	1.70 – 2.00	Multiplet (m)	2H	Ring methylene; typically high field. [1]
N-H	Amine	1.80 – 2.50	Broad (br)	1H	Exchangeable; shift varies with concentration. [1]

Mass Spectrometry (LC-MS)

Protocol:

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Mobile Phase: 0.1% Formic acid in Water/Acetonitrile.
- Acceptance Criteria:
 - $[M+H]^+$: Observed $m/z = 146.1 \pm 0.1$ (Free Base MW: 145.20).
 - Fragmentation: In-source fragmentation may show loss of the methoxyethyl side chain (neutral loss of 76 Da).

Part 2: Stereochemical Purity & Resolution

The (R)-enantiomer must be distinguished from the (S)-enantiomer. Optical rotation is unreliable for high-precision purity (ee%) determination due to the low specific rotation of small aliphatic amines. Chiral HPLC is the mandatory standard.

Chiral HPLC Method Development[4]

Expertise Insight: Primary amines often tail on polysaccharide columns due to interaction with residual silanols. The addition of a basic modifier (Diethylamine, DEA) or derivatization is critical.

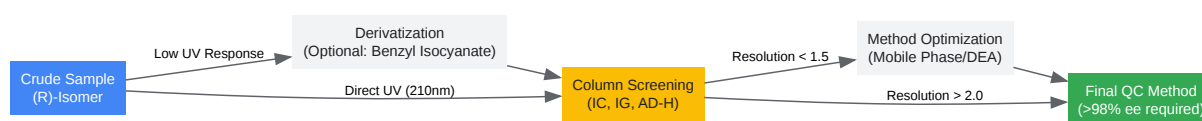
Method A: Direct Analysis (Preferred)

- Column: Daicel Chiralpak IC or IG (Immobilized phases are more robust for amines).
- Dimensions: 4.6 x 250 mm, 5 μ m.
- Mobile Phase: n-Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (low wavelength required due to lack of chromophores).
- Temperature: 25°C.

Method B: Derivatization (If UV detection is poor)

If the baseline is noisy at 210 nm, derivatize with benzyl isocyanate or FMOC-Cl to introduce a chromophore.

- Mix 10 μ L sample + 10 μ L benzyl isocyanate in acetonitrile.
- Incubate at RT for 10 min.
- Analyze using standard Chiralpak AD-H or OD-H columns (Hexane/IPA).



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Caption: Decision tree for establishing a robust chiral purity method, prioritizing direct analysis but allowing for derivatization.

Part 3: Physicochemical Profiling

Understanding the physical behavior of the salt vs. free base is vital for formulation and storage.

pKa and Salt Selection

The pyrrolidine nitrogen is basic (estimated pKa ~9.5–10.5).

- Free Base: Yellow oil.[\[2\]](#) Hygroscopic. Prone to oxidation (N-oxide formation) upon air exposure.
- HCl Salt: White to off-white solid. Preferred for storage.
- Experiment: Potentiometric titration using a Sirius T3 or similar autotitrator in water/methanol co-solvent to determine exact pKa.

Hygroscopicity (DVS)

The ether oxygen introduces hydrogen bond accepting capability, making the salt potentially deliquescent.

- Protocol: Dynamic Vapor Sorption (DVS) at 25°C.
- Cycle: 0% RH → 90% RH → 0% RH (step size 10%).
- Risk: If mass gain >2% at 60% RH, the material must be stored in a desiccator or foil-sealed bags.

Part 4: Handling, Stability & Storage

Trustworthiness: This protocol ensures the material remains viable for long-term research.

- Storage: Store the HCl salt at -20°C. If holding the free base, store under Argon/Nitrogen at 4°C.
- Handling: The free base can absorb CO₂ from the air to form carbamates. Always handle liquid aliquots under inert atmosphere.

References

- Synthesis and Application in Kinase Inhibitors
 - Title: Pyrrolidine compounds (Patent)[\[3\]](#)[\[4\]](#)
 - Source: US Patent 11286249B2[\[1\]](#)
 - URL
 - Relevance: Describes the use of substituted pyrrolidines in medicinal chemistry and synthetic procedures involving N-Boc protection and alkyl
- Chiral Separation Methodology
 - Title: Chiral HPLC Separ
 - Source: Phenomenex Technical Guide[\[1\]](#)[\[5\]](#)

- URL:[[Link](#)]
- Relevance: Provides the foundational logic for selecting polysaccharide columns (Amylose/Cellulose)
- General Pyrrolidine Characterization
 - Title: ¹H NMR spectroscopic studies of the conform
 - Source: Journal of Organic Chemistry (via NIH)
 - URL:[[Link](#)]
 - Relevance: Validates the complex coupling patterns and nitrogen inversion issues seen in pyrrolidine NMR spectra.
- Commercial Reference & Physical Data
 - Title: **(R)-3-(2-Methoxyethoxy)pyrrolidine** hydrochloride Product Page[2][6][7]
 - Source: ChemScene[1][6]
 - Relevance: Verification of CAS numbers (942618-26-0) and physical state descriptions.[6]

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